

Comparative Guide: Chromatographic Purity Standards for 2-Hydroxynicotinic Acid

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Compound of Interest

Compound Name: 2-Hydroxynicotinic acid

Cat. No.: B372478

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Executive Summary: The Hidden Complexity of a Simple Intermediate

2-Hydroxynicotinic acid (2-HNA; CAS 609-71-2) is a ubiquitous building block in the synthesis of non-steroidal anti-inflammatory drugs (e.g., Niflumic acid) and agricultural fungicides. While structurally simple, 2-HNA presents a "hydra-headed" analytical challenge due to lactam-lactim tautomerism.

In solution, 2-HNA oscillates between its enol form (2-hydroxypyridine-3-carboxylic acid) and its keto form (2-oxo-1,2-dihydro-3-pyridinecarboxylic acid). This equilibrium is highly sensitive to solvent polarity and pH, often leading to split peaks, tailing, or retention time shifts that can be mistaken for impurities.

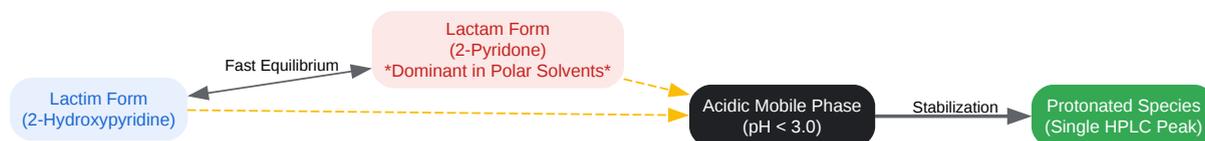
This guide objectively compares purity standard grades and outlines a self-validating chromatographic workflow to ensure data integrity in drug development.

The Tautomeric Challenge: Mechanism & Impact

Before selecting a standard, one must understand the behavior of the molecule. 2-HNA is not a static entity.^{[1][2][3][4][5][6][7]} In aqueous mobile phases, the 2-pyridone (keto) form often predominates, but the transition is fluid.

Visualization: Tautomeric Equilibrium & Analytical Impact

The following diagram illustrates the equilibrium and how experimental conditions force the molecule into a single detectable state.



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Figure 1: The lactam-lactim tautomerism of 2-HNA. Acidic conditions are required to collapse the equilibrium into a single, sharp chromatographic peak.

Comparative Analysis of Purity Standards

Not all "99% Pure" vials are created equal. In API synthesis, the difference between a Certified Reference Material (CRM) and a Reagent Grade chemical is often the depth of impurity characterization.

Table 1: Performance Matrix of Standard Grades

Feature	ISO 17034 CRM	Analytical Standard (ISO 9001)	Reagent/Research Grade
Primary Use	Instrument Calibration, Method Validation	Routine QC, Retention Time Marker	Synthesis Starting Material
Traceability	SI Units (NIST/BIPM traceable)	Manufacturer's Internal Standard	None
Purity Assignment	Mass Balance Approach (100% - Σ Impurities - Water - Residuals)	Chromatographic Purity (Area %)	Area % (often ignores inorganics)
Uncertainty	Explicitly stated (e.g., 99.2% \pm 0.3%)	Not reported	Not reported
Water Content	Measured (Karl Fischer)	Measured	Often Theoretical/Not Measured
Tautomer Control	Certified for specific isomer ratios in solid state	Not controlled	Unknown

Recommendation:

- For Method Validation: You must use an ISO 17034 CRM.^{[7][8]} The uncertainty budget is required to prove your method's accuracy.
- For Routine Release: An Analytical Standard is sufficient, provided it has been qualified against a CRM.
- Avoid: Reagent grade for quantitative analysis. 2-HNA reagent grade often contains up to 2% Nicotinic Acid (precursor) which co-elutes in unoptimized methods.

Validated Experimental Protocol

This protocol is designed to be self-validating. It uses specific buffering to lock the tautomer and ion-pairing principles to separate the critical isomer 6-Hydroxynicotinic acid.

Chromatographic Conditions[6][9]

- Column: C18 Polar-Embedded (e.g., Waters SymmetryShield or Phenomenex Synergi Hydro), 250 x 4.6 mm, 5 μ m.
 - Why: Standard C18 columns suffer from "phase collapse" with the high aqueous content needed for 2-HNA. Polar-embedded groups maintain pore accessibility.
- Mobile Phase A: 20 mM Potassium Phosphate Buffer, adjusted to pH 2.5 with Orthophosphoric Acid.
 - Why: pH 2.5 is well below the pKa of the carboxylic acid (~3.5) and the pyridine nitrogen, ensuring the molecule is fully protonated and locked in one state.
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Isocratic Mode: 90% A / 10% B.
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV @ 260 nm (near absorption max) and 220 nm (for impurity profiling).
- Temperature: 30°C (Controlled temperature is critical to stabilize tautomeric ratios).

Sample Preparation Workflow

- Standard Prep: Weigh 25 mg of 2-HNA CRM into a 50 mL volumetric flask.
- Dissolution: Add 10 mL of Methanol first. Sonicate for 5 mins.
 - Critical Step: 2-HNA dissolves poorly in water/buffer directly. Initial organic dissolution prevents precipitation.
- Dilution: Dilute to volume with Mobile Phase A.
 - Result: Final concentration ~0.5 mg/mL.

System Suitability (Self-Validation Criteria)

Before running samples, the system must pass these checks:

- Tailing Factor (T): Must be < 1.5 . (High tailing indicates secondary interactions or tautomer splitting).
- Resolution (Rs): > 2.0 between 2-HNA and Nicotinic Acid (common impurity).
- Precision: RSD of 6 replicate injections $< 1.0\%$.

Impurity Profiling: What to Look For

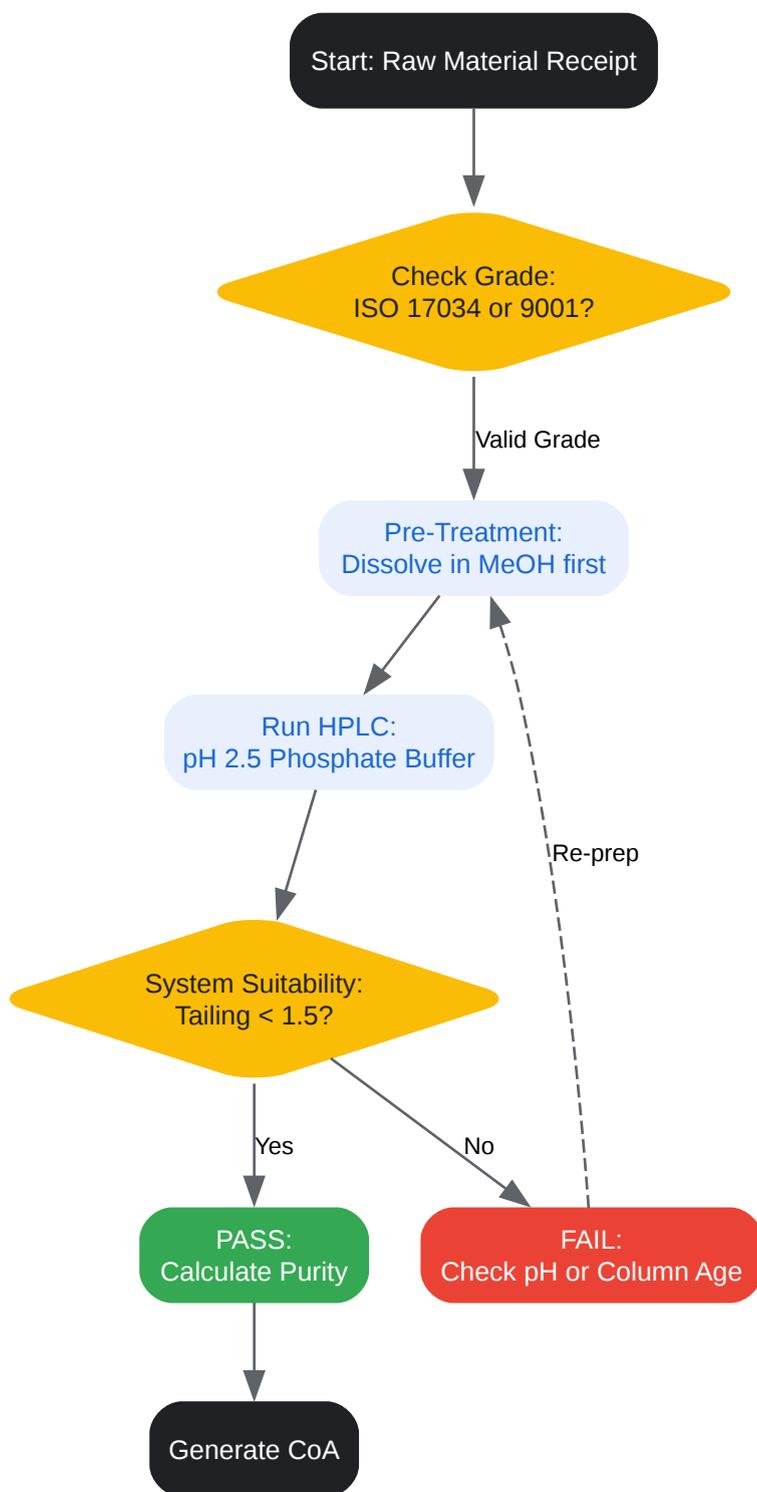
When analyzing 2-HNA, three specific impurities dictate the quality of the material.

Table 2: Critical Impurities & Retention Behavior

Impurity Name	Structure Note	Relative Retention (RRT)	Origin
Nicotinic Acid	Lacks hydroxyl group	~0.8 (Elutes earlier)	Unreacted Starting Material
6-Hydroxynicotinic Acid	Isomer (OH at pos 6)	~1.2 (Elutes later)	Synthesis By-product
2-Chloronicotinic Acid	Cl instead of OH	~2.5 (Retains longer)	Intermediate Precursor

Analytical Workflow Diagram

The following DOT diagram visualizes the complete decision tree for analyzing 2-HNA, ensuring no steps are missed in the validation process.



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Figure 2: Step-by-step analytical decision matrix for 2-HNA purity assessment.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69114, **2-Hydroxynicotinic acid**. Retrieved from [[Link](#)]
- International Organization for Standardization. ISO 17034:2016 - General requirements for the competence of reference material producers.[10][11] Retrieved from [[Link](#)]
- MDPI (2023). pH-Dependent Crystallization of 2-, 4-, 5-, and 6-Hydroxynicotinic Acids in Aqueous Media.[12] Crystals Journal. Retrieved from [[Link](#)][9]
- Royal Society of Chemistry. Solid-state identity of **2-hydroxynicotinic acid** and its polymorphism.[13] CrystEngComm. Retrieved from [[Link](#)]

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Sources

1. 2-Hydroxynicotinic acid | C₆H₅NO₃ | CID 69114 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 2-Hydroxynicotinic acid, 98% 609-71-2 India [ottokemi.com]
3. pubs.acs.org [pubs.acs.org]
4. JP2864653B2 - Method for producing 2-hydroxynicotinic acid derivative - Google Patents [patents.google.com]
5. nbinno.com [nbinno.com]
6. pharmoutsourcing.com [pharmoutsourcing.com]
7. info.asistandards.com [info.asistandards.com]
8. nata.com.au [nata.com.au]
9. Development and Validation of HPLC Methods for the Quantitative Determination and Related Impurities of Naftifine Hydrochloride in Solution and Cream Dosage Forms [mdpi.com]
10. ISO 17034: What Is It & Why Is It Important? [excedr.com]
11. What Is ISO 17034? - The ANSI Blog [blog.ansi.org]

- [12. mdpi.com \[mdpi.com\]](https://doi.org/10.3390/12010012)
- [13. Solid-state identity of 2-hydroxynicotinic acid and its polymorphism - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
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